

An In-depth Technical Guide to the Proposed Synthesis of C₂₅H₁₉ClN₄O₄S

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C₂₅H₁₉ClN₄O₄S

Cat. No.: B12189681

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document outlines a plausible, multi-step synthetic pathway for the novel heterocyclic compound **C₂₅H₁₉ClN₄O₄S**. Given the absence of this specific molecule in publicly available chemical literature, a rational synthesis route has been devised based on established and reliable organic chemistry transformations. The proposed structure for the target molecule is N-(4-(6-Amino-4-(4-chlorophenyl)-5-cyanopyridin-2-yl)phenyl)-3-hydroxy-4-methoxybenzenesulfonamide. This guide provides detailed experimental protocols, reaction mechanisms, and data presented in a clear, structured format to aid in the potential synthesis and exploration of this and structurally related compounds.

Proposed Overall Synthesis Pathway

The synthesis of the target compound is proposed as a convergent synthesis, which involves the preparation of two key intermediates, Intermediate A and Intermediate B, followed by their coupling to yield the final product.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com